

Personal protective equipment for handling Enpp-1-IN-4

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Compound of Interest

Compound Name: Enpp-1-IN-4

Cat. No.: B12417219

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Essential Safety and Handling Guide for Enpp-1-IN-4

Disclaimer: No specific Safety Data Sheet (SDS) for **Enpp-1-IN-4** was found. The following guidance is based on general laboratory safety protocols for handling potent, powdered enzyme inhibitors and safety information for a structurally similar compound, Enpp-1-IN-7. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for a comprehensive risk assessment before handling this compound.

Enpp-1-IN-4 is a potent inhibitor of ectonucleotide pyrophosphatase-phosphodiesterase 1 (ENPP1) and is intended for research use only.^[1] Due to its potency and the lack of specific toxicological data, it should be handled as a potentially hazardous substance.

Personal Protective Equipment (PPE)

Consistent and proper use of PPE is the most critical barrier to preventing exposure. The following PPE is mandatory when handling **Enpp-1-IN-4** in its powdered form or in solution.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents skin contact and absorption. Double-gloving provides an extra layer of protection in case of a tear or contamination of the outer glove.
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or a full-face shield.	Protects eyes from splashes or airborne particles of the compound.
Body Protection	A fully buttoned lab coat, preferably a disposable one.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	Essential when handling the powdered form to prevent inhalation of fine particles.

Engineering Controls

Engineering controls are designed to remove the hazard at the source and are a more effective measure of protection than PPE alone.

Control Type	Specification	Rationale
Ventilation	A certified chemical fume hood.	All handling of powdered Enpp-1-IN-4 and preparation of stock solutions should be performed within a fume hood to minimize inhalation exposure.
Weighing Enclosure	A ventilated balance enclosure or powder containment hood.	Provides a controlled environment for weighing the potent powder, preventing its dispersal into the lab environment.

Handling Procedures

Adherence to strict handling procedures is crucial to minimize the risk of exposure.

3.1. Preparation of Stock Solutions

- **Preparation:** Before starting, ensure the chemical fume hood is clean and functioning correctly. Gather all necessary equipment, including vials, solvents, and pipettes.
- **Weighing:** Weigh the desired amount of **Enpp-1-IN-4** powder in a ventilated balance enclosure.
- **Solubilization:** In the fume hood, carefully add the appropriate solvent to the vial containing the powdered compound. For similar compounds, DMSO is a common solvent.[\[2\]](#)
- **Mixing:** Gently vortex or sonicate the solution until the compound is fully dissolved.
- **Storage:** Store the stock solution in a tightly sealed container at -20°C for short-term storage or -80°C for long-term storage, as recommended for similar compounds.[\[3\]](#)

3.2. General Handling

- Always work within a designated area for potent compounds.
- Avoid creating dust when handling the powdered form.
- Use dedicated lab equipment (spatulas, weigh boats, etc.) and clean them thoroughly after use.
- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Spill and Exposure Procedures

Immediate and appropriate action is critical in the event of a spill or exposure.

Scenario	Procedure
Minor Spill (Powder)	1. Do not sweep. Gently cover the spill with absorbent paper dampened with a suitable solvent (e.g., ethanol). 2. Wipe the area from the outside in. 3. Place all contaminated materials in a sealed bag for hazardous waste disposal. 4. Clean the area again with soap and water.
Minor Spill (Solution)	1. Absorb the spill with an inert absorbent material (e.g., vermiculite, sand). 2. Place the contaminated absorbent material in a sealed bag for hazardous waste disposal. 3. Clean the spill area with a suitable solvent and then with soap and water.
Skin Exposure	1. Immediately remove contaminated clothing. 2. Wash the affected area with copious amounts of soap and water for at least 15 minutes. 3. Seek medical attention.
Eye Exposure	1. Immediately flush the eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. 2. Seek immediate medical attention.
Inhalation	1. Move to fresh air immediately. 2. If breathing is difficult, administer oxygen. 3. Seek medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Seek immediate medical attention.

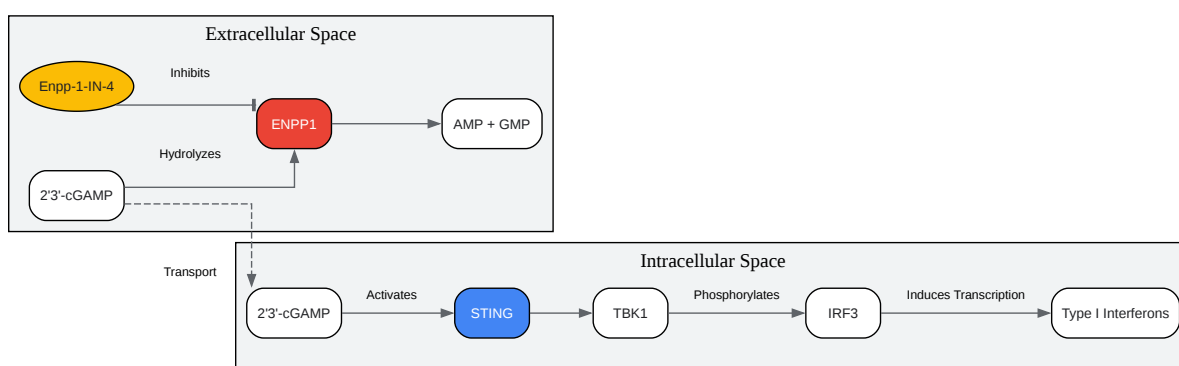
Disposal Plan

All waste contaminated with **Enpp-1-IN-4** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Solid Waste	All contaminated solid waste (e.g., gloves, weigh boats, paper towels) should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Unused solutions and contaminated solvents should be collected in a dedicated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.

Signaling Pathway and Experimental Workflow

Enpp-1-IN-4 is an inhibitor of ENPP1, an enzyme that hydrolyzes 2'3'-cGAMP. 2'3'-cGAMP is a second messenger that activates the STING (Stimulator of Interferon Genes) pathway, leading to an innate immune response. By inhibiting ENPP1, **Enpp-1-IN-4** prevents the degradation of 2'3'-cGAMP, thus potentiating the STING-mediated immune response. This mechanism is of interest in cancer research.[4][5][6]

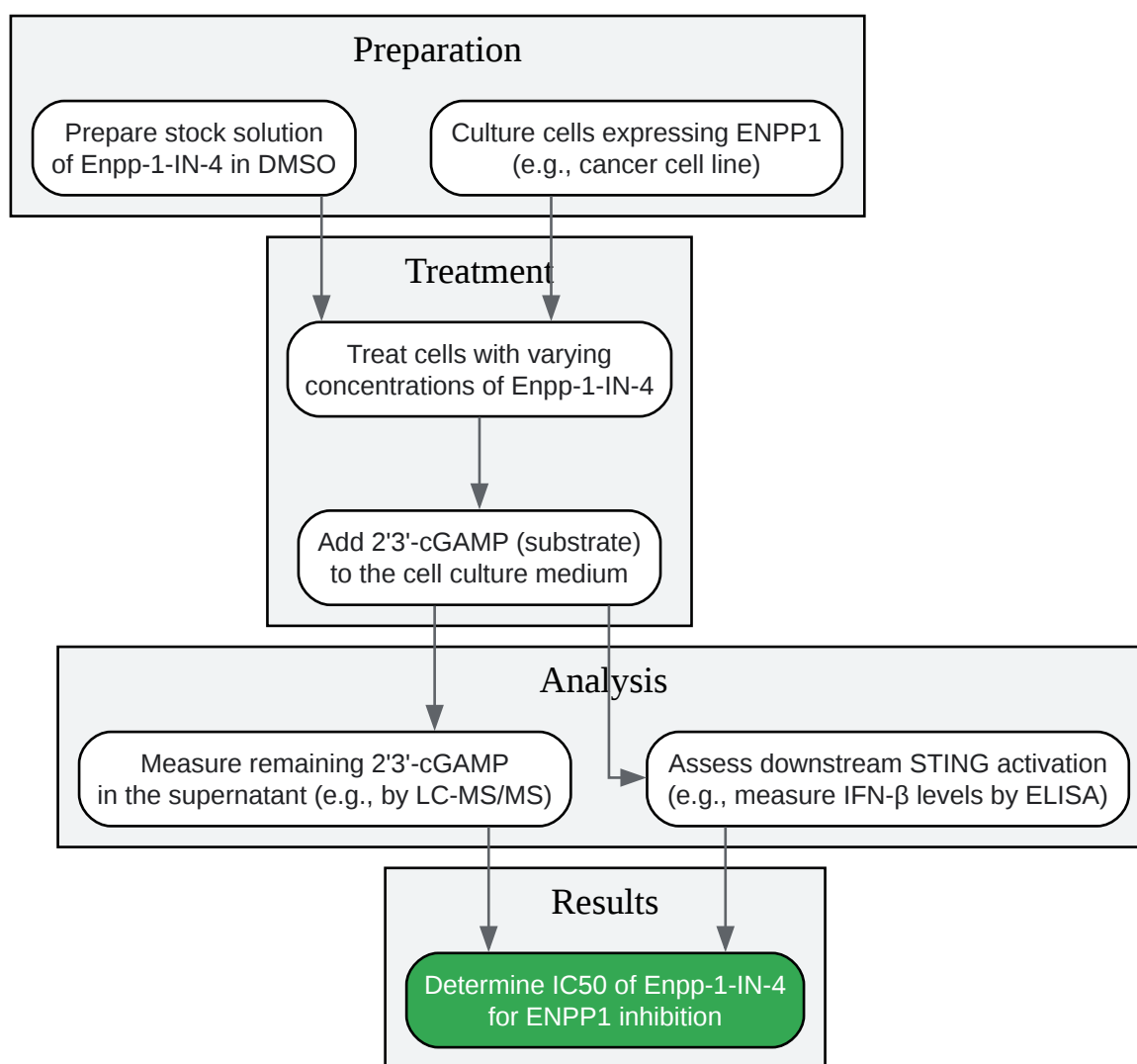


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Caption: Inhibition of ENPP1 by **Enpp-1-IN-4** prevents the degradation of extracellular 2'3'-cGAMP, leading to increased intracellular levels and subsequent activation of the STING pathway.

Experimental Workflow for Assessing **Enpp-1-IN-4** Activity

The following is a generalized workflow for testing the efficacy of an ENPP1 inhibitor.



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Caption: A typical experimental workflow to determine the inhibitory activity of **Enpp-1-IN-4** on ENPP1 in a cell-based assay.

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